

Toxicological profile of Triadimenol A

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Compound of Interest

Compound Name: *Triadimenol A*

CAS No.: 70585-35-2

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An In-depth Technical Guide to the Toxicological Profile of Triadimenol

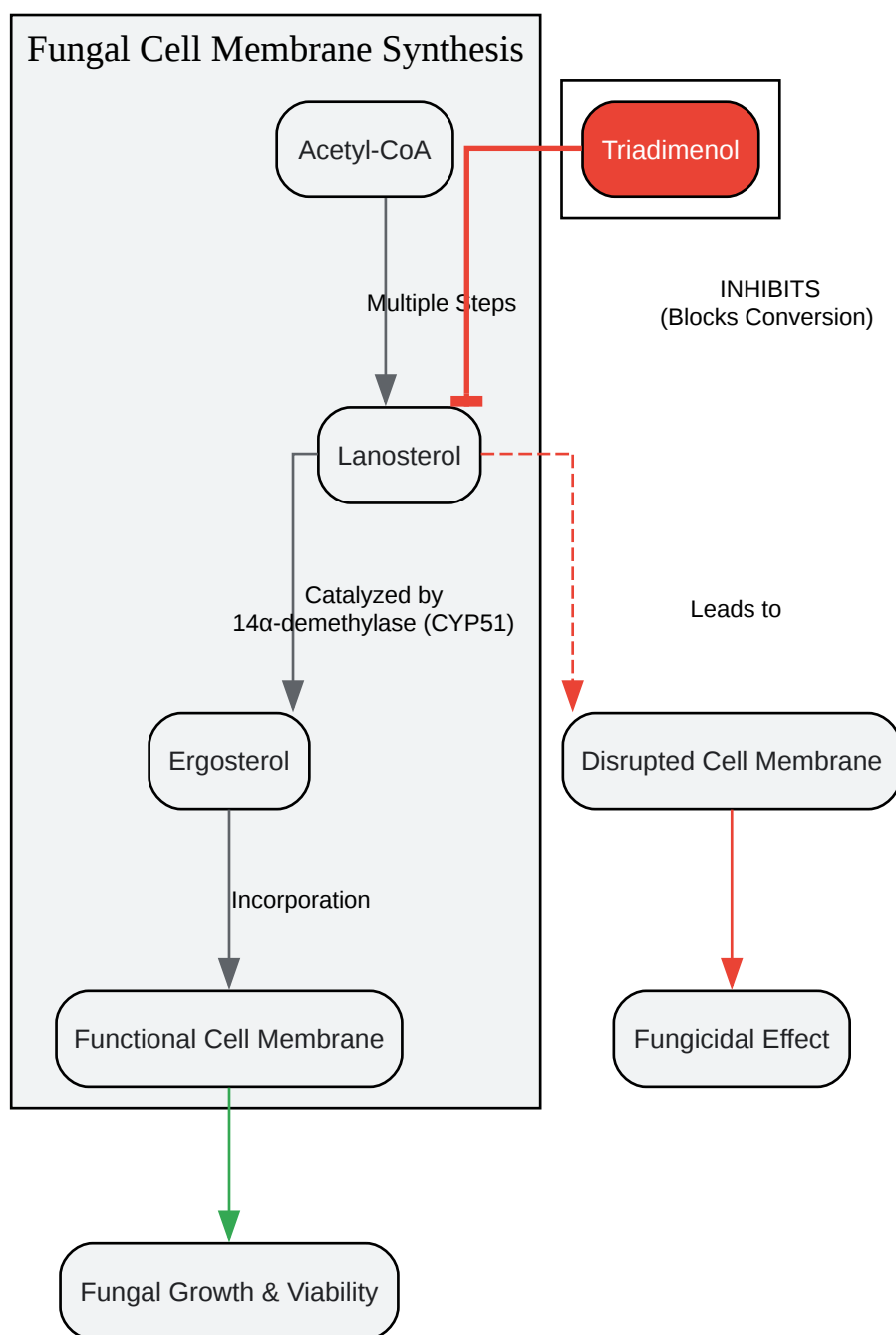
Introduction

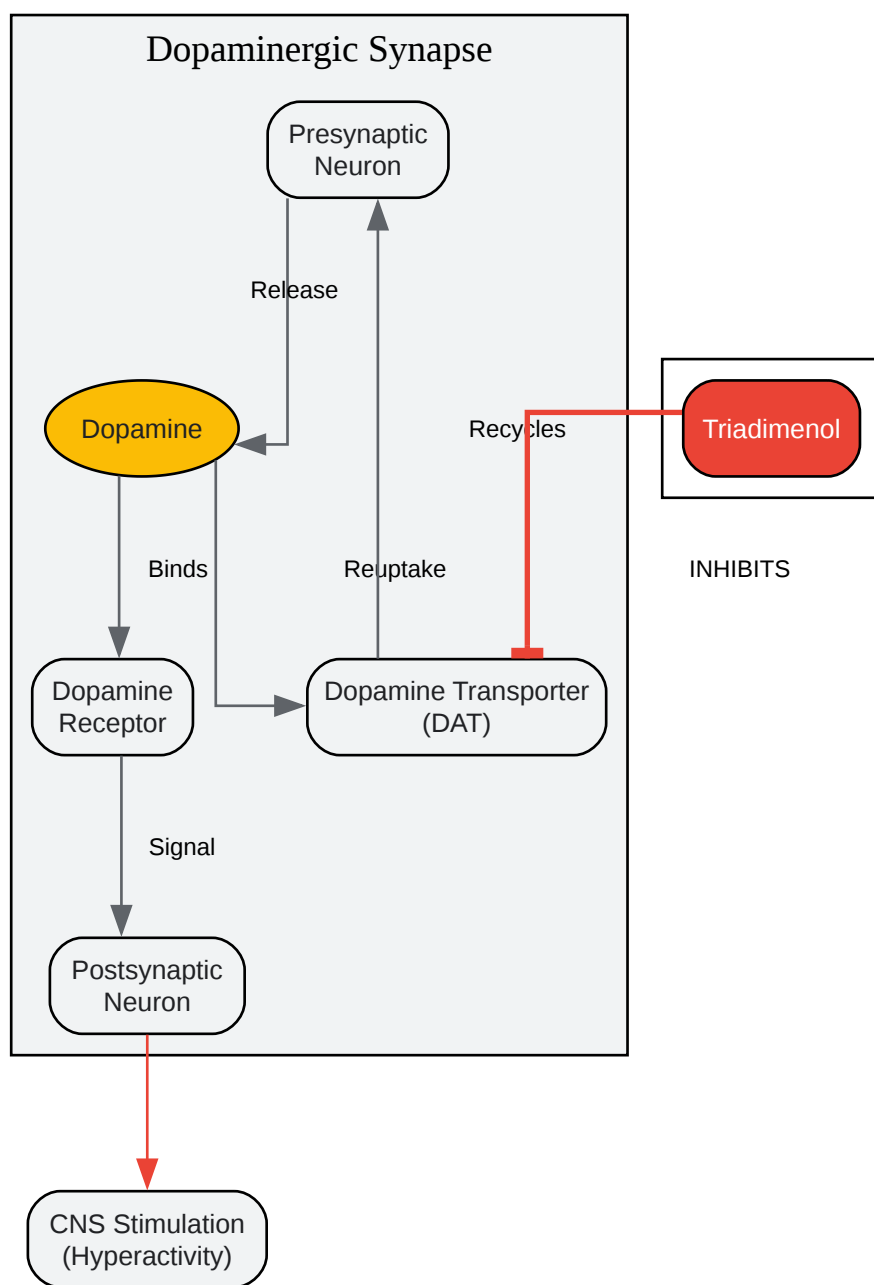
Triadimenol is a systemic triazole fungicide, notable both for its agricultural efficacy and its complex toxicological profile. It is the primary and more potent active metabolite of the fungicide triadimefon, formed through the reduction of a carbonyl group.[1] As a conazole fungicide, triadimenol is used to control a wide spectrum of fungal diseases, including powdery mildews, rusts, and smuts in cereals and other crops.[2][3] Its mechanism of action involves the inhibition of ergosterol biosynthesis, a critical component of fungal cell membranes.[3][4] However, its structural similarity to certain endogenous molecules results in off-target effects in non-target organisms, including mammals and aquatic life, necessitating a thorough understanding of its toxicological properties for risk assessment and regulatory purposes. This guide synthesizes the current knowledge on the toxicological profile of triadimenol, covering its mechanism of action, pharmacokinetic properties, and effects across various toxicological endpoints.

Mechanism of Action

Primary Antifungal Action: Sterol Biosynthesis Inhibition

The primary fungicidal activity of triadimenol stems from its role as a sterol biosynthesis inhibitor (SBI). Specifically, it inhibits the enzyme cytochrome P450 14 α -demethylase (CYP51), which is essential for the conversion of lanosterol to ergosterol in fungi.[2] Ergosterol is the principal sterol in fungal cell membranes, analogous to cholesterol in mammalian cells, and is vital for maintaining membrane integrity, fluidity, and function. By disrupting ergosterol production, triadimenol compromises the fungal cell membrane, leading to abnormal growth and ultimately, cell death.[3][4]





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Caption: Neurotoxic mechanism of Triadimenol via inhibition of dopamine reuptake.

Pharmacokinetics: Absorption, Distribution, Metabolism, and Excretion (ADME)

Triadimenol is a major metabolite of triadimefon. [2] In studies with rat hepatic microsomes, the reduction of triadimefon's carbonyl group to triadimenol was the primary metabolic pathway.

[2]In laying hens administered triadimefon, **triadimenol** and its related compounds were identified as the major metabolites in fat and eggs. [2]The toxicological profiles of triadimefon and **triadimenol** are considered together by regulatory agencies due to their close metabolic relationship and similar toxicity profiles. [5]

Toxicological Profile

Acute Toxicity

Triadimenol exhibits low to moderate acute toxicity via oral, dermal, and inhalation routes of exposure. [5]It is considered an eye irritant (Toxicity Category II) but not a dermal irritant. [5]

Endpoint	Species	Value	Toxicity Category	Reference
Oral LD50 (male)	Rat	689 mg/kg	III (Harmful)	[2]
Oral LD50 (female)	Rat	752 mg/kg	III (Harmful)	[2]
Inhalation LC50	Rat	> 1 mg/L (4 hr)	III (Harmful)	[2]
Dermal Irritation	Rabbit	Not an irritant	IV (Slight)	[5]

| Eye Irritation | Rabbit | Eye irritant | II (Warning) | [5]

Toxicity Categories are based on the EPA classification system.

Subchronic and Chronic Toxicity

Repeated exposure to triadimenol primarily targets the liver and the nervous system. [5]In chronic feeding studies, observed effects include increased liver weights and histopathological changes. [5]Neurotoxic effects, such as hyperactivity, are also key endpoints. [3]For risk assessment, the Joint FAO/WHO Meeting on Pesticide Residues (JMPR) established an Acceptable Daily Intake (ADI) based on a neurotoxicity study with the parent compound, triadimefon, due to the similar toxicological effects. [3]

Study Type	Species	NOAEL	Key Effects Observed	Reference
13-Week Neurotoxicity (Triadimefon)	Rat	3.4 mg/kg bw/day	Hyperactivity	[3]
2-Year Chronic Toxicity	Rat	-	Liver effects, hepatocellular adenomas	[3][5]
Developmental Toxicity	Rabbit	-	Skeletal effects in fetuses	[5]

| 2-Generation Reproduction | Rat | - | Decreased pup weight, clinical signs in offspring | [5]

NOAEL: No Observed Adverse Effect Level - The greatest concentration of a substance at which no detectable adverse effects occur.[6]

Genotoxicity and Mutagenicity

Available data indicate that triadimenol is not mutagenic. [7] While many parent triazole-derivative pesticides are classified as non-mutagenic carcinogens, the available mutagenicity data for the common metabolite 1,2,4-triazole is limited but negative. [7] However, some studies in aquatic organisms have raised concerns. In zebrafish (*Danio rerio*), triadimenol exposure led to a significant increase in micronucleus formation and other erythrocyte nuclear abnormalities, indicating potential genotoxic risk to aquatic species. [8][9]

Carcinogenicity

Triadimenol is classified by the U.S. EPA as a Group C "possible human carcinogen". [5] This classification is based on treatment-related increases in hepatocellular adenomas in female mice. [5] The parent compound, triadimefon, showed similar effects in both male and female mice. [5] The carcinogenic effect is considered to have a nonlinear (threshold) mode of action, and risk assessment is managed using a reference dose (RfD) approach rather than a linear extrapolation. [5]

Reproductive and Developmental Toxicity

Triadimenol poses a significant risk for reproductive and developmental toxicity. [2]

- **Developmental Toxicity (Teratogenicity):** It is considered a teratogen. [1][2] In vitro studies using rat whole embryo culture demonstrated that triadimenol induces specific craniofacial and branchial arch deformities. [10][11] In vivo, it causes embryotoxicity in rats and rabbits, and developmental studies have shown effects like the formation of extra ribs in rat fetuses. [1][5] * **Reproductive Toxicity:** There is evidence of impaired fertility. [7] In medaka fish, early-life exposure to environmentally relevant concentrations of triadimenol persistently altered ovary development, disrupted hormone balance, and reduced reproduction in females. [12]

Endocrine Disruption

Triadimenol's potential to disrupt the endocrine system is a key area of concern. As a conazole, it can interfere with steroid hormone synthesis by inhibiting cytochrome P450 enzymes, including aromatase (CYP19A1), which is vital for converting androgens to estrogens. [2][13] This mechanism is linked to the observed reproductive and developmental effects in fish, where triadimenol exposure altered the expression of genes related to estrogen metabolism. [12]

Ecotoxicology

Triadimenol is classified as toxic to aquatic organisms and may cause long-term adverse effects in the aquatic environment. [2][7]

- **Environmental Fate:** It has moderate to low mobility in soil. [2] Due to its low vapor pressure, it exists mainly in the particulate phase in the atmosphere and is not expected to volatilize significantly from soil or water surfaces. [2] * **Aquatic Toxicity:** It has demonstrated toxicity to fish, daphnia, and algae. [3][14] Chronic exposure in the nematode *C. elegans* at environmentally relevant concentrations reduced lifespan and affected growth and reproduction, linked to the insulin/IGF-1 signaling pathway. [15] In zebrafish, it has shown genotoxic potential even at low concentrations. [8][9]

Regulatory Toxicology and Risk Assessment

Regulatory bodies establish health-based guidance values to manage dietary risk from pesticide residues.

Value	Issuing Body	Value (mg/kg bw/day)	Basis	Reference
ADI (Acceptable Daily Intake)	JMPR	0-0.03	Based on the NOAEL of 3.4 mg/kg bw/day from a triadimefon neurotoxicity study.	[3]
ARfD (Acute Reference Dose)	JMPR	0.08	Established in 2004 for triadimefon and triadimenol combined.	[16]

An Acceptable Daily Intake (ADI) is the amount of a substance that can be ingested daily over a lifetime without an appreciable health risk.[17] An Acute Reference Dose (ARfD) is an estimate of the amount of a substance in food or drinking water, normally expressed on a body-weight basis, that can be ingested over a short period of time, usually during one meal or one day, without appreciable health risk to the consumer.

Experimental Protocol: In Vitro Developmental Toxicity Assessment

The teratogenic potential of triadimenol can be assessed using a rat post-implantation Whole Embryo Culture (WEC) system. This protocol is based on methodologies described in studies evaluating the developmental toxicity of triazole fungicides. [10][11] Objective: To evaluate the direct teratogenic effects of Triadimenol on rat embryos during the critical period of organogenesis, independent of maternal metabolism.

Methodology:

- Embryo Collection:

- Time-mate female Sprague-Dawley rats. The morning a vaginal plug is found is designated as Gestational Day (GD) 0.
- On GD 9.5, euthanize pregnant dams via CO₂ asphyxiation.
- Aseptically dissect the uterus in sterile Hank's Balanced Salt Solution (HBSS).
- Isolate individual embryonic swellings and remove the uterine wall and Reichert's membrane to free the conceptus (embryo enclosed in yolk sac and amnion).
- Culture Preparation:
 - Prepare culture medium consisting of 100% heat-inactivated rat serum.
 - Prepare stock solutions of Triadimenol in a suitable solvent (e.g., DMSO). Ensure the final solvent concentration in the culture medium does not exceed 0.1% and is included in control groups.
 - Add Triadimenol to the culture medium to achieve the desired final concentrations (e.g., 12.5, 25, 50, 100, 125 μ M). [1] Include a vehicle control group and a negative control group (medium only).
- Embryo Culture:
 - Place 3-4 embryos into 10 mL glass culture bottles containing 4-5 mL of the prepared medium.
 - Gas the bottles with a mixture of 5% O₂, 5% CO₂, 90% N₂.
 - Place the bottles on a rotator (30 rpm) inside a 37°C incubator.
 - Regas the cultures after 24 hours with 20% O₂, 5% CO₂, 75% N₂ to meet the increasing oxygen demands of the developing embryos.
- Endpoint Evaluation (after 48 hours of culture):
 - Remove embryos from the culture and assess viability (presence of a heartbeat and yolk sac circulation).

- Dissect the embryo from its membranes in fresh HBSS.
- Evaluate a morphological score (e.g., Brown-Fabro score) which assesses the development of key structures like the neural tube, somites, heart, and branchial arches.
- Measure crown-rump length and somite number.
- Record the incidence and type of specific malformations, paying close attention to craniofacial structures, neural tube defects, and heart anomalies.
- Data Analysis:
 - Compare morphological scores, growth parameters (crown-rump length), and the incidence of malformations between triadimenol-treated groups and control groups using appropriate statistical tests (e.g., ANOVA with post-hoc tests for continuous data, Fisher's exact test for categorical data).

Caption: Workflow for the Rat Whole Embryo Culture (WEC) assay for teratogenicity testing.

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